

Technical Guide: 4-Bromo-alpha-methyl-D-phenylalanine

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Compound of Interest

Compound Name: (2R)-2-amino-2-(4-bromophenyl)propanoic acid

Cat. No.: B13057801

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High-Fidelity Scaffold for Peptide Mimetics and Cross-Coupling Applications

Executive Summary

4-bromo-alpha-methyl-D-phenylalanine is a dual-function molecular scaffold. It combines the conformational rigidity of

-methylation with the chemoselective reactivity of an aryl bromide. In drug discovery, this molecule is critical for two primary workflows:

- Conformational Locking: The

-methyl group restricts rotation around the

and

angles of the peptide backbone, stabilizing helical structures (e.g.,

-helices) and preventing enzymatic degradation by blocking the

-proton.

- Late-Stage Diversification: The para-bromo substituent serves as a versatile handle for Palladium-catalyzed cross-coupling (Suzuki-Miyaura, Buchwald-Hartwig), allowing researchers to install complex biaryl systems directly onto a peptide chain.

Chemical Identity & Synonyms

Precise nomenclature is vital for sourcing and database searching, as "alpha-methyl" and "N-methyl" derivatives are often confused in commercial catalogs.

Nomenclature Table

Category	Identifier / Synonym
IUPAC Name	(2R)-2-amino-3-(4-bromophenyl)-2-methylpropanoic acid
Common Name	4-Bromo- -methyl-D-phenylalanine
Abbreviations	(R)- -Me-4-Br-Phe; D-Bmp; H-D-(Me)(4-Br)Phe-OH
Stereochemistry	D-isomer (R-configuration at the quaternary -carbon)
Chemical Formula	C H BrNO
Molecular Weight	258.11 g/mol
SMILES	<chem>C(N)C(=O)O</chem>
InChI Key	Generated from structure: [1] [2] HYOWVAAEQCNGLE-SNVBAGLBSA-N (Analogous)

“

Critical Note on CAS Numbers: While CAS 62561-74-4 refers to the non-methylated 4-bromo-D-phenylalanine, the specific CAS for the

-methyl variant is often proprietary or listed under generic racemate entries in public databases. Researchers should search proprietary databases (e.g., SciFinder, Reaxys) using the specific structure or IUPAC name.

Synthesis: The Schöllkopf Bis-Lactim Ether Method

The asymmetric synthesis of quaternary amino acids is non-trivial due to steric hindrance. The industry-standard protocol for high enantiomeric excess (

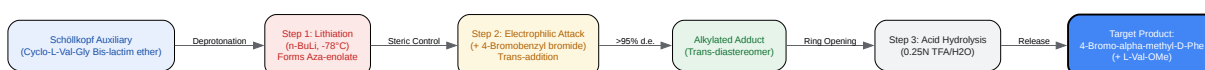
) is the Schöllkopf Bis-Lactim Ether method.

Mechanistic Logic

To synthesize the D-isomer (R-configuration), one must surprisingly start with the L-Valine derived auxiliary.

- **Chiral Auxiliary:** The isopropyl group of L-Valine exerts steric bulk on one face of the pyrazine ring.
- **Trans-Alkylation:** The electrophile (4-bromobenzyl bromide) is forced to attack from the face opposite (trans) to the isopropyl group.
- **Result:** Hydrolysis yields the target amino acid with R stereochemistry.

Synthesis Workflow Diagram



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Caption: Stereoselective synthesis via Schöllkopf auxiliary. The L-Valine scaffold directs the incoming electrophile to form the D-amino acid product.

Experimental Protocols

Protocol A: Solid-Phase Peptide Synthesis (SPPS) Incorporation

Coupling

-methyl amino acids is difficult due to the steric clash of the methyl group at the nucleophilic center. Standard HBTU/DIC protocols often fail or result in low yields.

Optimized Coupling System:

- Reagents: HATU (1-[Bis(dimethylamino)methylene]-1H-1,2,3-triazolo[4,5-b]pyridinium 3-oxid hexafluorophosphate) and HOAt (1-Hydroxy-7-azabenzotriazole).
- Base: TMP (2,4,6-Trimethylpyridine) or Collidine. Avoid DIPEA if racemization is observed, though less risky for quaternary centers.
- Mechanism: The 7-nitrogen in HOAt provides a "neighboring group effect," accelerating the acylation rate by pre-organizing the incoming amine.

Step	Reagent	Conditions	Duration
1. Activation	Fmoc-(R)- -Me-4-Br-Phe-OH (3 eq), HATU (2.9 eq), HOAt (3 eq)	Dissolve in DMF/NMP (1:1)	Pre-activate 2 min
2. Base Addition	Collidine (6 eq)	Add to activated solution	--
3. Coupling	Resin-bound peptide (free amine)	Double coupling recommended	2 x 2 hours
4. Monitoring	Chloranil Test	Check for secondary amines (Blue = +)	--

Protocol B: On-Resin Suzuki-Miyaura Cross-Coupling

The 4-bromo group allows the peptide to be modified after synthesis while still attached to the resin.

Reagents:

- Catalyst: Pd(PPh

)

(Tetrakis) or Pd

(dba)

with SPhos (for difficult substrates).

- Boronic Acid: Aryl-B(OH)

(5 equivalents).

- Base: Na

CO

(2M aqueous).

Workflow:

- Swelling: Swell resin in degassed DME (Dimethoxyethane) or DMF.
- Reaction: Add Catalyst (10 mol%), Boronic Acid (5 eq), and Base (10 eq).
- Conditions: Heat to 80°C (microwave assisted) for 1 hour or 90°C (thermal) for 4 hours under Argon.
- Wash: Extensive washing with DMF, MeOH, and Sodium Diethyldithiocarbamate (to remove Pd traces).

Structural Significance & Applications[3][4][5][6]

Conformational Restriction

The

-methyl group forces the amino acid backbone into a specific range of torsion angles (

), which strongly promotes helical conformations (

-helix or

-helix).

Comparison of Stability: | Property | L-Phenylalanine |

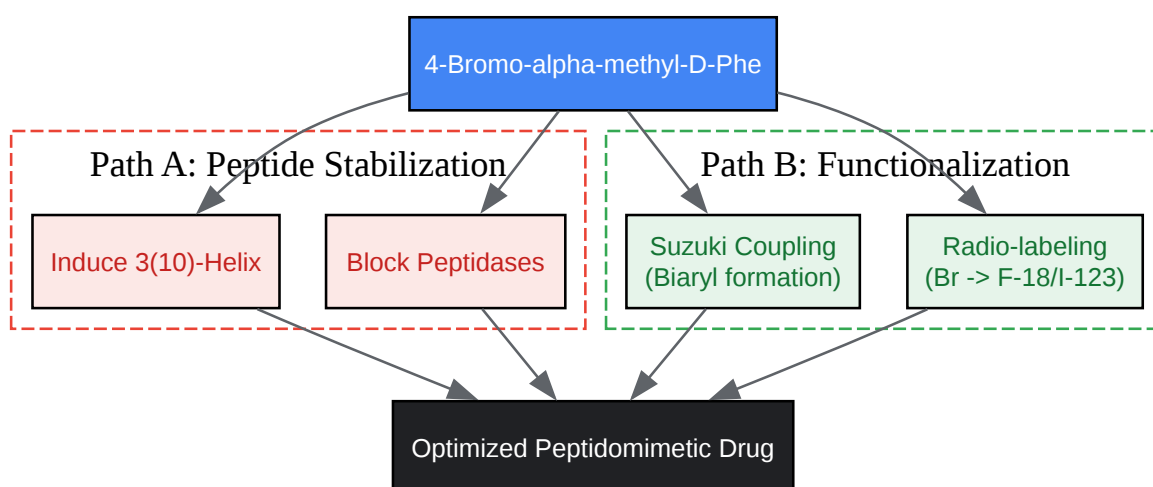
-Methyl-D-Phenylalanine | | :--- | :--- | :--- | | Proteolytic Stability | Low

(Chymotrypsin/Carboxypeptidase target) | High (Steric block + D-config) | | Conformational

Space | Flexible | Restricted (Helix inducer) | | Alpha-Proton | Present (Risk of racemization) |

Absent (Quaternary center) |

Pathway Visualization: From Scaffold to Drug Candidate



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Caption: Divergent application pathways. The scaffold enhances stability (Path A) or enables chemical diversification (Path B).

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Sources

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- [2. medchemexpress.com \[medchemexpress.com\]](#)
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